

An In-Depth Technical Guide to the Autotaxin Inhibition Pathway of MHC00188

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Compound of Interest

Compound Name: MHC00188

Cat. No.: B12364662

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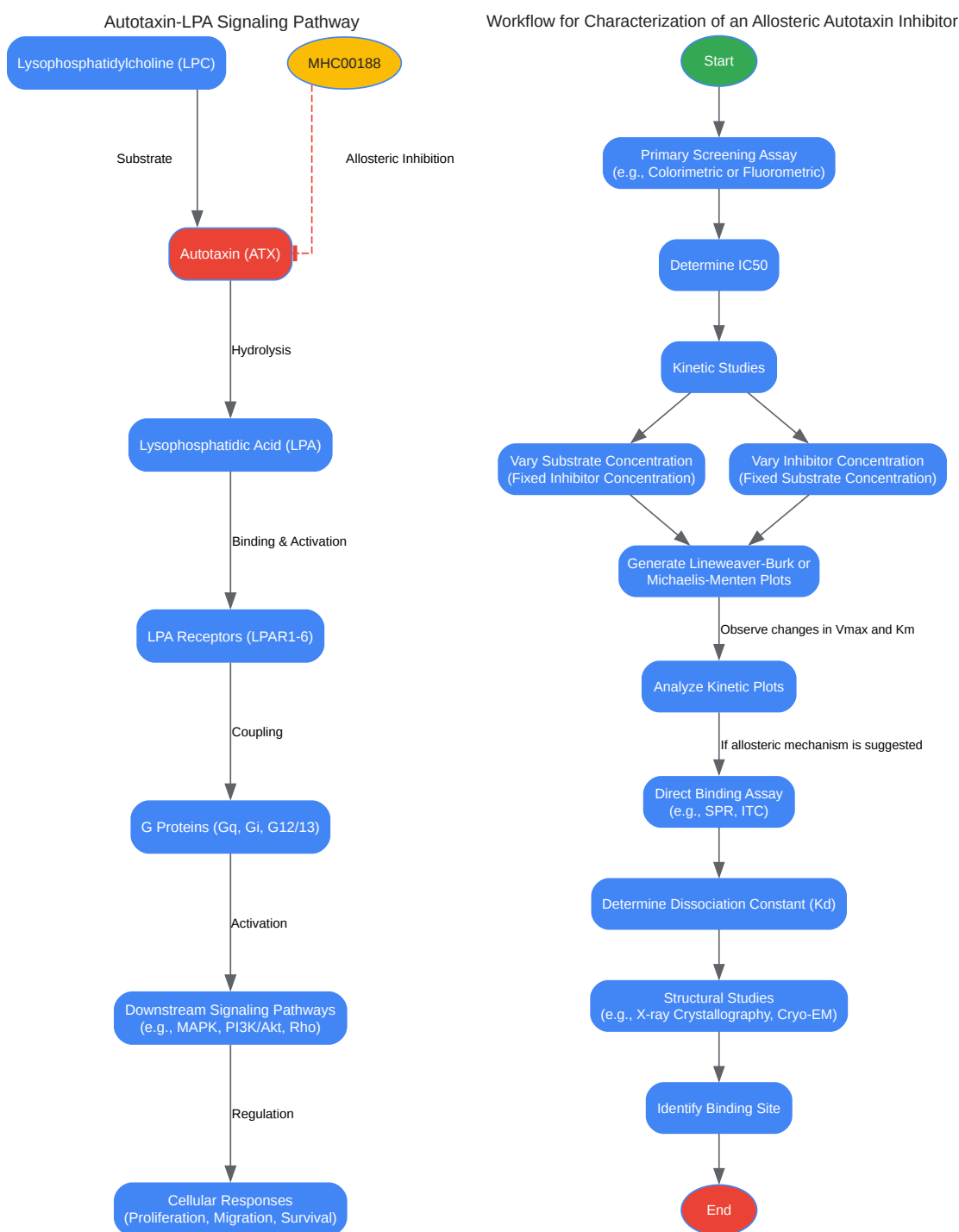
For Researchers, Scientists, and Drug Development Professionals

Introduction

Autotaxin (ATX), also known as ectonucleotide pyrophosphatase/phosphodiesterase 2 (ENPP2), is a secreted lysophospholipase D that plays a pivotal role in extracellular signaling. Its primary function is the hydrolysis of lysophosphatidylcholine (LPC) to produce the bioactive lipid mediator, lysophosphatidic acid (LPA). The ATX-LPA signaling axis is implicated in a multitude of physiological and pathological processes, including cell proliferation, migration, survival, and angiogenesis. Dysregulation of this pathway has been linked to various diseases, such as cancer, fibrosis, and inflammation, making autotaxin a compelling therapeutic target. This guide provides a comprehensive technical overview of **MHC00188**, an allosteric inhibitor of autotaxin.

The Autotaxin-LPA Signaling Pathway

Autotaxin is the principal producer of extracellular LPA. Once generated, LPA binds to and activates a family of G protein-coupled receptors (GPCRs), specifically LPA receptors 1-6 (LPAR1-6). The activation of these receptors initiates a cascade of downstream signaling events that can vary depending on the cell type and the specific LPA receptor subtype expressed. Key signaling pathways activated by LPA include the Ras-MAPK pathway, the PI3K-Akt pathway, and the Rho pathway, which collectively regulate fundamental cellular processes.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com